

Best practices for long-term storage of H2L5186303

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Compound of Interest

Compound Name: H2L5186303

Cat. No.: B10782798

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Technical Support Center: H2L5186303

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage of **H2L5186303**, alongside troubleshooting guides and frequently asked questions (FAQs) to support their experimental needs.

I. Product Information

H2L5186303 is a potent and selective antagonist for the lysophosphatidic acid 2 (LPA2) receptor.[1][2] It is utilized in research to investigate the roles of the LPA2 receptor in various biological processes, including cell proliferation, motility, and apoptosis.[2] It has also been studied for its anti-inflammatory effects and its potential as a therapeutic target in conditions like asthma.[2][3]

Chemical Properties:

Property	Value
Chemical Name	(Z,Z)-4,4'-[1,3-Phenylenebis(oxy-4,1-phenyleneimino)]bis[4-oxo-2-butenic acid]
CAS Number	139262-76-3[1][4]
Molecular Formula	C26H20N2O8[4]
Molecular Weight	488.45[4]
Purity	Typically ≥98% (HPLC)
Appearance	Powder[4][5]

II. Long-Term Storage and Handling

Question: What are the best practices for the long-term storage of **H2L5186303**?

For long-term storage, **H2L5186303** should be stored as a powder at -20°C, desiccated.[5] Some suppliers also indicate storage at +4°C is acceptable. Under these conditions, the compound is expected to be stable for at least one year.[4] To prevent moisture contamination, ensure the container is tightly sealed.

Question: How should I prepare and store solutions of **H2L5186303**?

H2L5186303 is soluble in DMSO (up to 50 mg/ml) and DMF.[1][4] For experimental use, prepare a stock solution in an appropriate solvent like DMSO. It is advisable to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound. Store these aliquots at -20°C or colder. Before use, allow the vial to warm to room temperature before opening to minimize condensation.

Solubility Data:

Solvent	Concentration
DMSO	up to 50 mg/ml[4]
DMF	20 mg/ml[1]
DMF:PBS (pH 7.2) (1:8)	0.11 mg/ml[1]

Question: What are the general handling precautions for **H2L5186303**?

While a specific safety data sheet (SDS) was not found in the public domain, general laboratory safety practices for handling chemical compounds should be followed. Use personal protective equipment (PPE), including gloves, lab coat, and eye protection. Handle the compound in a well-ventilated area. In case of contact with skin or eyes, wash the affected area thoroughly with water.[6][7] If inhaled or ingested, seek medical attention.

III. Troubleshooting and FAQs

Question: I am observing lower than expected potency in my cell-based assay. What could be the cause?

- **Compound Degradation:** Repeated freeze-thaw cycles of your stock solution can lead to degradation. It is recommended to use fresh aliquots for each experiment.
- **Improper Storage:** Ensure the compound, both in powder and solution form, has been stored at the recommended temperature and protected from moisture.
- **Solvent Effects:** High concentrations of DMSO can be toxic to some cell lines. Perform a vehicle control experiment to assess the effect of the solvent on your cells.
- **Cell Line Specificity:** The expression of the LPA2 receptor can vary between cell lines. Confirm the expression of the target receptor in your experimental model.

Question: The compound is not fully dissolving in my desired solvent. What should I do?

- **Check Solubility Limits:** Refer to the solubility data provided. You may be exceeding the solubility limit of the compound in that specific solvent.

- Gentle Warming: Gentle warming of the solution may aid in dissolution. However, be cautious as excessive heat can degrade the compound.
- Sonication: Brief sonication can also help to dissolve the compound.
- Alternative Solvents: If solubility remains an issue, consider using a different solvent in which the compound is more soluble, such as DMSO.

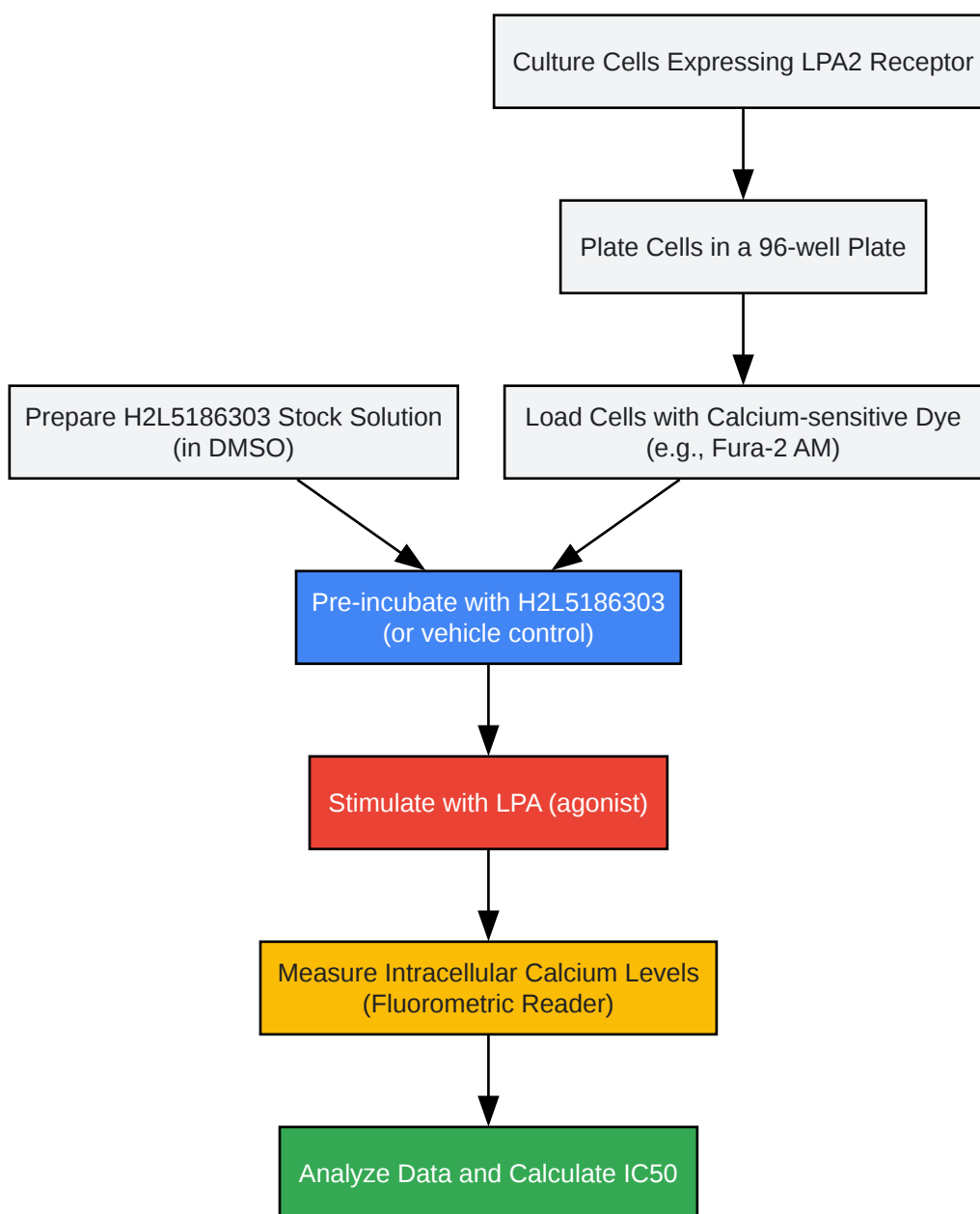
Question: How can I confirm the identity and purity of my **H2L5186303** sample?

The identity and purity of the compound can be confirmed using analytical techniques such as High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.^[5] Reputable suppliers will provide a Certificate of Analysis (CoA) with batch-specific purity data.

IV. Experimental Protocols and Visualizations

Experimental Workflow for In Vitro LPA2 Receptor Antagonism Assay

This workflow outlines a typical experiment to evaluate the antagonistic activity of **H2L5186303** on the LPA2 receptor in a cell-based calcium mobilization assay.

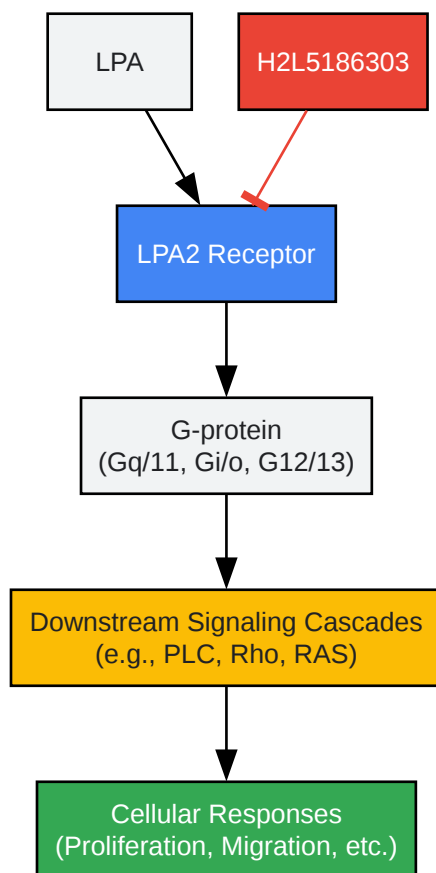


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Caption: Workflow for an in vitro LPA2 receptor antagonism assay.

Signaling Pathway of LPA and the Inhibitory Action of **H2L5186303**

This diagram illustrates the general signaling pathway of lysophosphatidic acid (LPA) through its G-protein coupled receptors and the point of inhibition by **H2L5186303**.



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Caption: LPA signaling pathway and **H2L5186303** inhibition.

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